

# An In-Depth Technical Guide to the Molecular Structure and Characterization of Deltoin

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Deltoin
CAS No.:	19662-71-6
Cat. No.:	B1210934

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Deltoin**, a naturally occurring furanocoumarin, has garnered interest within the scientific community for its potential therapeutic properties. This technical guide provides a comprehensive overview of the molecular structure, characterization, and known biological activities of **Deltoin**. Detailed spectroscopic data, including Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, and Mass Spectrometry (MS), are presented to facilitate its identification and analysis. Furthermore, this document outlines experimental protocols for its isolation and for the assessment of its biological effects, including a summary of a study on its anti-inflammatory activity. While direct evidence for specific signaling pathway modulation by **Deltoin** is currently limited, this guide explores potential mechanisms based on the known activities of related furanocoumarins, providing a foundation for future research in drug discovery and development.

# Molecular Structure and Physicochemical Properties

**Deltoin**, with the molecular formula  $C_{19}H_{20}O_5$ , is a derivative of marmesin, a linear furanocoumarin.<sup>[1]</sup> Its systematic IUPAC name is 2-[(2S)-7-oxo-2,3-dihydrofuro[3,2-g]chromen-2-yl]propan-2-yl (2E)-2-methylbut-2-enoate. The molecule features a psoralen core structure, which is characteristic of many furanocoumarins.

Table 1: Physicochemical Properties of (-)-**Deltoin**

Property	Value	Source
Molecular Formula	$C_{19}H_{20}O_5$	PubChem
Molecular Weight	328.36 g/mol	PubChem
CAS Number	19662-71-6	ChemicalBook
Appearance	White crystalline substance	Inferred from related compounds
Solubility	Soluble in organic solvents like n-hexane, dichloromethane, and methanol	[1]

## Spectroscopic Characterization

The structural elucidation of **Deltoin** has been achieved through various spectroscopic techniques. The following data has been compiled from literature sources.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

The  $^1H$  and  $^{13}C$  NMR spectral data are crucial for the definitive identification of **Deltoin**. The data presented below are referenced from a 1989 study by Baba et al., as cited in a 2008 publication by Sarker et al.<sup>[1]</sup>

Table 2:  $^1H$  NMR Spectral Data of **Deltoin**

Proton	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Data not available in search results			

Table 3:  $^{13}\text{C}$  NMR Spectral Data of **Deltoin**

Carbon	Chemical Shift ( $\delta$ , ppm)
Data not available in search results	

Note: The complete  $^1\text{H}$  and  $^{13}\text{C}$  NMR data from the primary source (Baba et al., 1989) were not accessible in the conducted searches. Researchers should refer to this primary literature for detailed assignments.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **Deltoin**, aiding in its structural confirmation.

Table 4: Mass Spectrometry Data of **Deltoin**

Ionization Mode	[M] <sup>+</sup> or [M+H] <sup>+</sup> (m/z)	Key Fragment Ions (m/z)
Data not available in search results		

## Infrared (IR) Spectroscopy

Infrared spectroscopy helps in identifying the functional groups present in the **Deltoin** molecule.

Table 5: Infrared (IR) Absorption Peaks of **Deltoin**

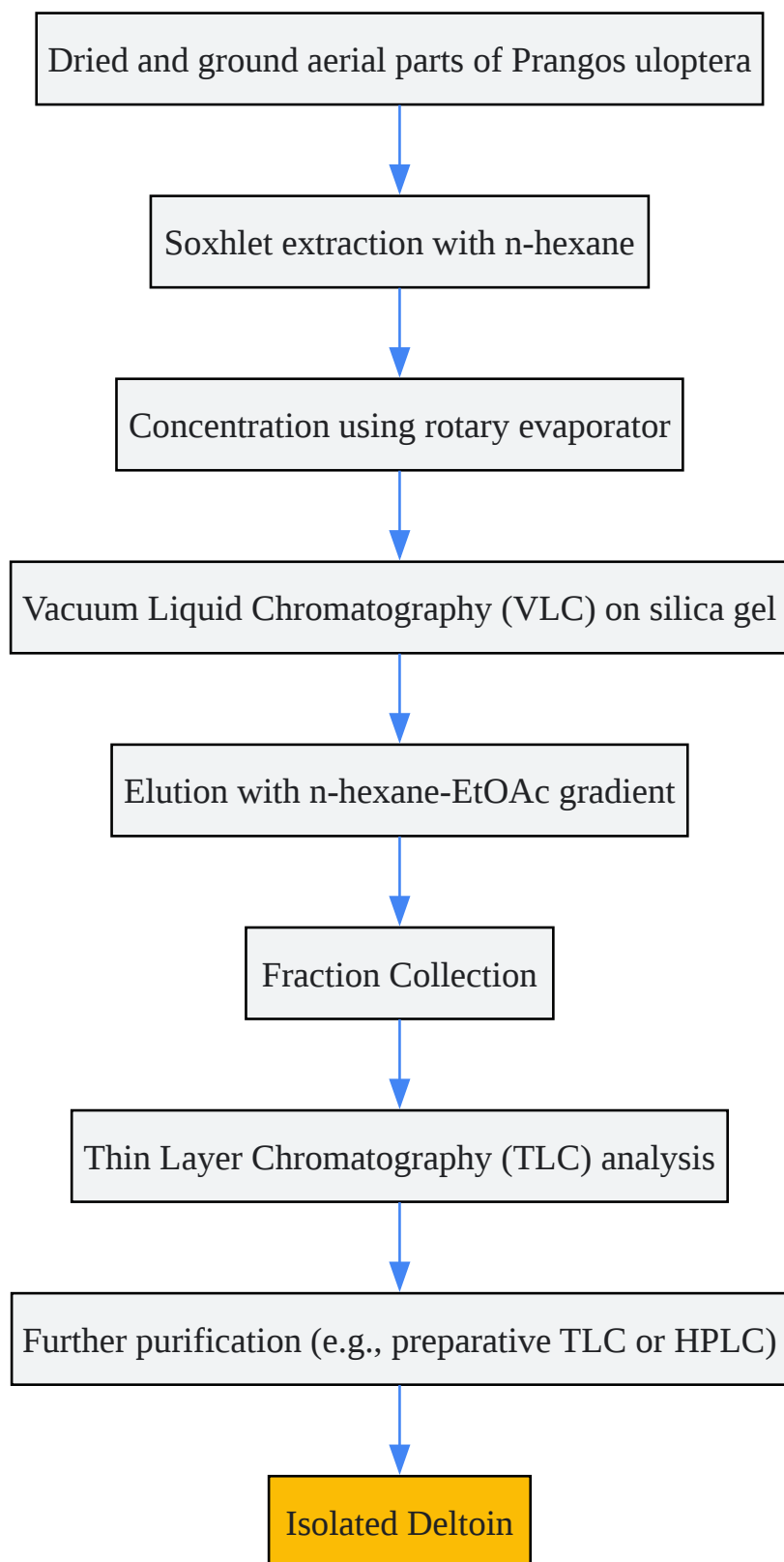
Wavenumber (cm <sup>-1</sup> )	Functional Group
Data not available in search results	

## Experimental Protocols

### Isolation of Deltoin from Prangos uloptera

The following is a general protocol for the isolation of coumarins from Prangos uloptera, which has been shown to contain **Deltoin**.<sup>[1]</sup>

Experimental Workflow for **Deltoin** Isolation



[Click to download full resolution via product page](#)

Workflow for the isolation of **Deltoin**.

- **Plant Material Preparation:** The aerial parts of *Prangos uloptera* are dried and ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to Soxhlet extraction, successively with solvents of increasing polarity, starting with n-hexane.[1]
- **Concentration:** The n-hexane extract is concentrated under reduced pressure using a rotary evaporator.[1]
- **Chromatographic Separation:** The concentrated extract is then subjected to Vacuum Liquid Chromatography (VLC) on a silica gel column.[1]
- **Elution:** The column is eluted with a gradient of n-hexane and ethyl acetate (EtOAc).[1]
- **Fraction Collection and Analysis:** Fractions are collected and analyzed by Thin Layer Chromatography (TLC) to identify those containing **Deltoin**.
- **Final Purification:** Fractions enriched with **Deltoin** are further purified using techniques such as preparative TLC or High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

## Anti-inflammatory Activity Assay: Carrageenan-Induced Rat Paw Edema

This protocol is based on a study that evaluated the anti-inflammatory effects of **Deltoin**.

- **Animal Model:** Wistar albino rats are used for the experiment.
- **Induction of Inflammation:** Edema is induced by a subplantar injection of a 1% carrageenan solution into the right hind paw of the rats.
- **Treatment:** **Deltoin**, dissolved in a suitable vehicle, is administered intraperitoneally (i.p.) at various doses (e.g., 10 mg/kg) one hour before the carrageenan injection. A control group receives the vehicle only, and a positive control group receives a standard anti-inflammatory drug like indomethacin.

- Measurement of Edema: The paw volume is measured using a plethysmometer at regular intervals (e.g., 1, 2, 3, 4, and 5 hours) after the carrageenan injection.
- Data Analysis: The percentage of inhibition of edema is calculated for each group relative to the control group. The ED<sub>50</sub> (median effective dose) can also be determined. In one study, **Deltoin** at a dose of 10 mg/kg i.p. showed a significant reduction in rat paw edema.

## Biological Activity and Potential Signaling Pathways

### Anti-inflammatory Activity

**Deltoin** has demonstrated significant anti-inflammatory properties. In a study utilizing the carrageenan-induced rat paw edema model, **Deltoin** exhibited a potent anti-inflammatory effect.

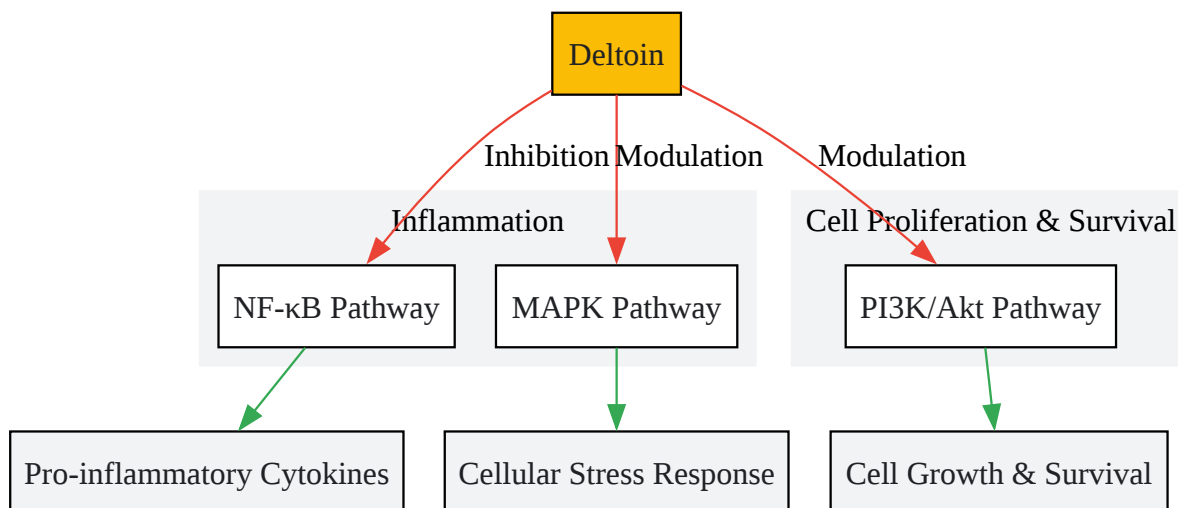
Table 6: Anti-inflammatory Activity of **Deltoin**

Assay	Animal Model	Dose	Route	% Inhibition of Edema	ED <sub>50</sub>
Carrageenan-induced paw edema	Rat	10 mg/kg	i.p.	71.05%	5.08 mg/kg

### Potential Signaling Pathways

While specific studies on the signaling pathways modulated by **Deltoin** are limited, the broader class of furanocoumarins is known to interact with several key cellular signaling cascades. Based on this, the following pathways are proposed as potential targets for **Deltoin's** biological activity.

Hypothesized Signaling Pathways for **Deltoin's** Activity



[Click to download full resolution via product page](#)

Potential signaling pathways modulated by **Deltoin**.

- **NF-κB Signaling Pathway:** Many natural compounds with anti-inflammatory effects act by inhibiting the NF-κB pathway, a key regulator of the inflammatory response. It is plausible that **Deltoin** exerts its anti-inflammatory effects through the downregulation of NF-κB activation, leading to a decrease in the production of pro-inflammatory cytokines.
- **MAPK Signaling Pathway:** The Mitogen-Activated Protein Kinase (MAPK) pathway is involved in cellular stress responses, inflammation, and apoptosis. Furanocoumarins have been shown to modulate MAPK signaling, suggesting that **Deltoin** may also influence this pathway to exert its biological effects.
- **PI3K/Akt Signaling Pathway:** This pathway is crucial for cell growth, proliferation, and survival. Some furanocoumarins have been found to interfere with the PI3K/Akt pathway, which is often dysregulated in cancer. This suggests a potential mechanism for any cytotoxic or anti-proliferative effects of **Deltoin**.

Further research is required to elucidate the precise molecular targets and signaling pathways through which **Deltoin** mediates its biological activities.

## Conclusion

**Deltoin** is a furanocoumarin with established anti-inflammatory properties and potential for further therapeutic development. This guide has consolidated the available information on its molecular structure and characterization, providing a valuable resource for researchers. The detailed experimental protocols for isolation and bioactivity assessment will facilitate further investigation into this promising natural product. Future studies should focus on obtaining complete spectroscopic data, exploring its cytotoxic and other biological activities, and elucidating the specific signaling pathways it modulates to fully understand its therapeutic potential.

#### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Molecular Structure and Characterization of Deltoin]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1210934/docs#an-in-depth-technical-guide-to-the-molecular-structure-and-characterization-of-deltoin\]](https://www.benchchem.com/product/b1210934/docs#an-in-depth-technical-guide-to-the-molecular-structure-and-characterization-of-deltoin)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)